

validation of 11(S)-HETE as a functional biomarker

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Compound of Interest

Compound Name: 11(S)-Hepe

Cat. No.: B15570269

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11(S)-HETE: A Functional Biomarker on the Rise

An In-Depth Comparison with Established Markers in Cardiac Hypertrophy and Obesity

Researchers, scientists, and drug development professionals are constantly seeking more precise and functional biomarkers to enhance disease diagnosis, monitor progression, and evaluate therapeutic efficacy. In the landscape of cardiovascular and metabolic diseases, 11(S)-hydroxyeicosatetraenoic acid, or 11(S)-HETE, is emerging as a promising functional biomarker. This guide provides an objective comparison of 11(S)-HETE with established biomarkers for cardiac hypertrophy and obesity, supported by experimental data, detailed protocols, and pathway visualizations.

11(S)-HETE at a Glance

11(S)-HETE is a bioactive lipid metabolite derived from the non-enzymatic oxidation of arachidonic acid, a process often associated with oxidative stress, or through enzymatic pathways involving cytochrome P450 (CYP) enzymes. Its role in cellular signaling and pathophysiology has drawn increasing attention, particularly in the context of cardiac and metabolic disorders.

Section 1: 11(S)-HETE in Cardiac Hypertrophy

Cardiac hypertrophy, an enlargement of the heart muscle, is a common precursor to heart failure. The established biomarker for this condition is B-type natriuretic peptide (BNP) or its N-terminal pro-hormone, NT-proBNP. Recent evidence suggests that 11(S)-HETE may offer a more functional insight into the underlying pathology.

Performance Comparison: 11(S)-HETE vs. BNP/NT-proBNP

Feature	11(S)-HETE	BNP/NT-proBNP
Biological Function	Directly induces cardiomyocyte hypertrophy by upregulating hypertrophic gene expression.	Released in response to myocardial stretch and volume overload; acts to reduce blood pressure and volume.
Pathophysiological Insight	Reflects oxidative stress and CYP450 enzyme activity, key drivers of cardiac remodeling.	Indicates the extent of ventricular wall stress.
Clinical Utility	Potential for early detection of pathological hypertrophy and monitoring of therapies targeting oxidative stress.	Widely used for diagnosis, prognosis, and monitoring of heart failure.
Limitations	Less established in clinical practice; requires specialized analytical methods (LC-MS/MS).	Can be influenced by age, renal function, and other comorbidities.

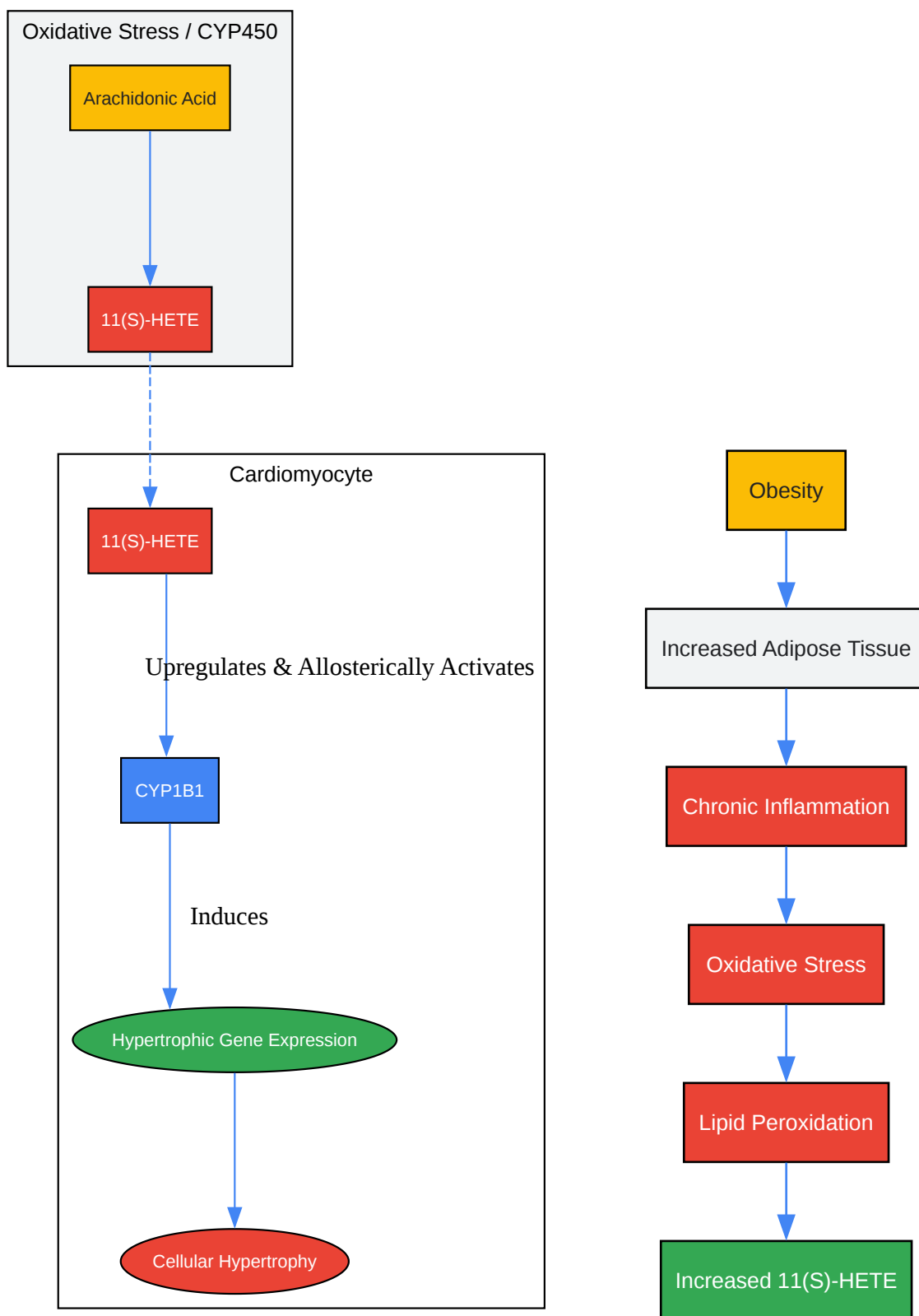
Supporting Experimental Data

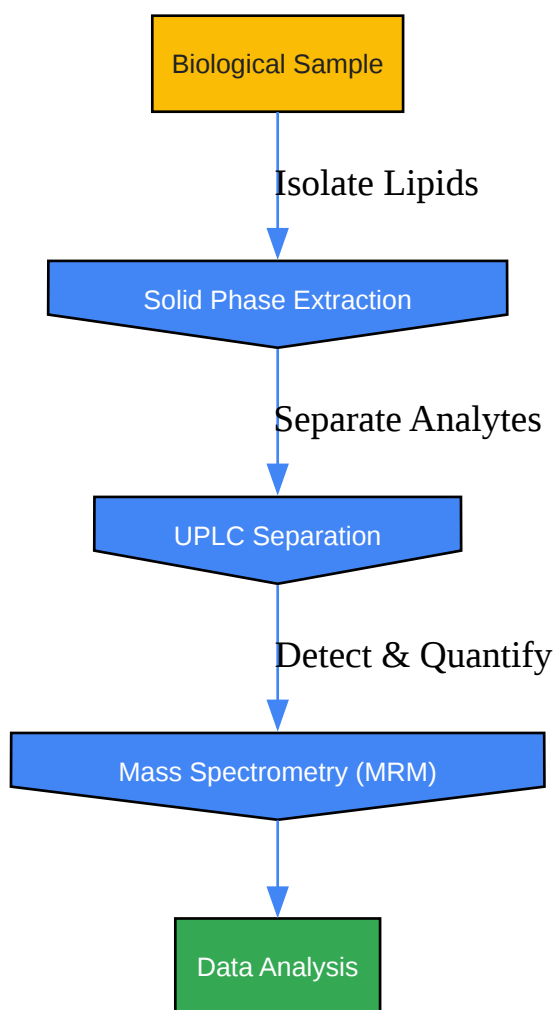
A key study demonstrated that treatment of human cardiomyocytes (RL-14 cells) with 11(S)-HETE led to a significant increase in the expression of cardiac hypertrophic markers.

Hypertrophic Marker	Fold Increase with 11(S)-HETE (20 μ M)
Atrial Natriuretic Peptide (ANP)	2.31
β -Myosin Heavy Chain (β -MHC)	4.99
β -MHC/ α -MHC ratio	1.07
Skeletal α -actin (ACTA-1)	2.82
(Data sourced from a 2024 study on human cardiomyocytes)	

Signaling Pathway of 11(S)-HETE in Cardiomyocytes

11(S)-HETE is believed to exert its hypertrophic effects in part through the upregulation and allosteric activation of cytochrome P450 1B1 (CYP1B1). This enzyme can metabolize arachidonic acid into other cardiotoxic metabolites, further contributing to cellular hypertrophy.





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